

semicarbazide hydrochloride handling precautions safety measures

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

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Hazards and Safe Handling

Hazard Aspect	Details
GHS Hazard Statements	H301: Toxic if swallowed. H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage. H351: Suspected of causing cancer. [1]

| **Exposure Routes & Symptoms** | **Inhalation:** Remove victim to fresh air. [1] **Skin Contact:** Causes severe skin burns. Immediately remove contaminated clothing and rinse skin with water. [1] **Eye Contact:** Causes serious eye damage. Rinse cautiously with water for several minutes. [1] **Ingestion:** Toxic. Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or physician. [1] | | **Personal Protective Equipment (PPE)** | Wear protective gloves, protective clothing, and eye protection. [1] | | **Engineering Controls** | Use personal protective equipment as required. Avoid breathing dust or fumes. [1] |

Handling and Storage Protocols

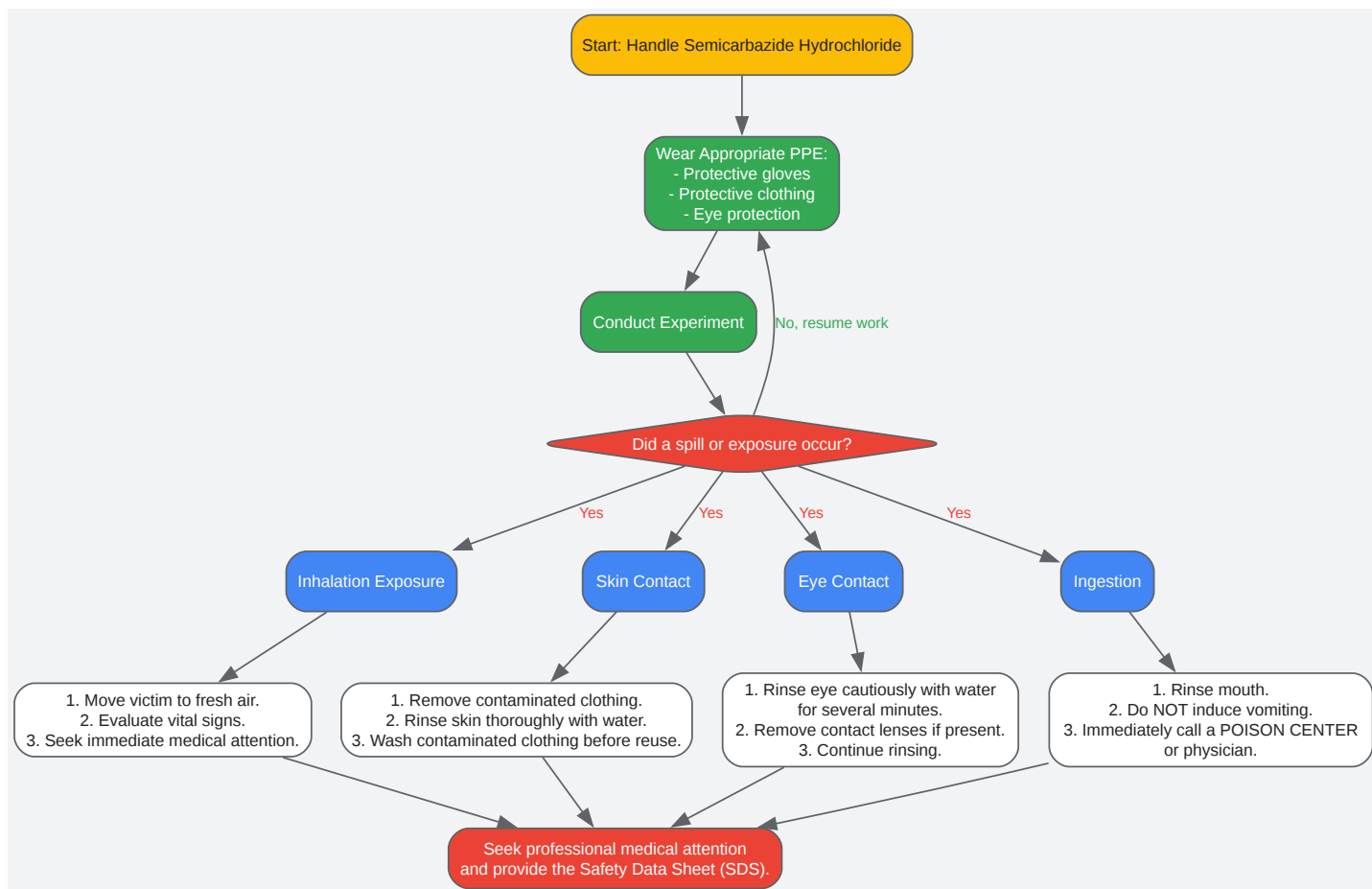
- **Spill Response:** Do not become airborne. Wipe up dust with a damp paper towel, place in a sealed container, and dispose of properly. Wash the spill site after cleanup. [1]
- **Storage:** Store in a cool, dry place. Flinn Scientific suggests a storage pattern of "Organic #2," which includes storing with alcohols, glycols, amines, and amides. [1]

- **Incompatibilities:** Avoid heat, sunlight, ignition sources, strong oxidizing agents, and bases. When heated to decomposition, it emits very toxic fumes of nitrogen oxides and hydrogen chloride. [2] [1]

Experimental Context & Applications

Semicarbazide hydrochloride is frequently used in biochemical and pharmacological research. It is known as an irreversible inhibitor of the enzyme **semicarbazide-sensitive amine oxidase (SSAO)**, which is abundantly expressed in adipocytes (fat cells). Inhibiting this enzyme has been shown to limit weight gain and fat deposition in animal studies, making it a compound of interest in obesity research. [3] [4] Furthermore, it is a classic reagent for the identification and characterization of carbonyl compounds (aldehydes and ketones), with which it forms crystalline semicarbazones that have characteristic melting points. [5] [2]

The following diagram outlines the primary workflow for handling the compound and responding to potential exposure incidents in a laboratory setting.



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Frequently Asked Questions

What should I do if I get semicarbazide hydrochloride powder on my skin?

Immediately remove any contaminated clothing. Rinse the affected skin area thoroughly with plenty of water for several minutes. Wash contaminated clothing before reuse. Seek medical attention, especially if irritation occurs or if the exposure was significant [1].

Is semicarbazide hydrochloride a carcinogen?

It is classified as a suspected carcinogen (H351, IARC Group 3) [1]. This means it is not classifiable as to its carcinogenicity to humans due to limited evidence. Nonetheless, you should treat it with caution and avoid all exposure.

How should I store this chemical?

Store the compound in a cool, dry place in a tightly closed container [1]. It can be stored with other organic compounds like alcohols, glycols, amines, and amides [1].

What is the most critical rule if this chemical is swallowed?

Do not induce vomiting. Immediately rinse the mouth and call a poison center or physician without delay [1].

What type of fire extinguisher should be used for a fire involving this compound?

The compound is nonflammable, but when heated to decomposition, it emits toxic fumes. In case of fire in the surrounding area, use a tri-class dry chemical fire extinguisher [1].

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